

A Comprehensive Technical Guide to 1-Methoxy-1,3-butadiene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-1,3-butadiene

Cat. No.: B8710913

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxy-1,3-butadiene is a valuable reagent in organic synthesis, primarily utilized as an electron-rich diene in cycloaddition reactions. Its substituted diene structure allows for the regio- and stereocontrolled formation of six-membered rings, a common motif in many natural products and pharmaceutically active compounds. This technical guide provides an in-depth overview of its chemical properties, synthesis, key reactions, and safety protocols, tailored for professionals in research and development.

Chemical Identity and Properties

1-Methoxy-1,3-butadiene is a colorless to light yellow liquid. The presence of the methoxy group significantly influences its reactivity, making it a more nucleophilic diene compared to the unsubstituted 1,3-butadiene. This compound exists as a mixture of (E) and (Z) isomers, with distinct CAS numbers for each stereoisomer and the general mixture.

Table 1: Chemical Identifiers

Identifier	Value
Molecular Formula	C ₅ H ₈ O[1][2][3]
Molecular Weight	84.12 g/mol [1][2][3]
CAS Number (Isomer unspecified)	3036-66-6[1][2][3]
(E)-isomer CAS Number	10034-09-0
(Z)-isomer CAS Number	19774-38-0
EC Number	221-234-1[2]
Beilstein/REAXYS Number	1420823[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to very dark yellow liquid
Boiling Point	91 °C (lit.)[1]
Density	0.83 g/mL at 25 °C (lit.)[1]
Refractive Index (n _{20/D})	1.464 (lit.)[1]
Flash Point	-6 °C (closed cup)[2]
Solubility	Soluble in chloroform[1]
Storage Temperature	2-8°C[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Methoxy-1,3-butadiene** and its reaction products.

Table 3: NMR Spectral Data

Nucleus	Chemical Shift (δ) ppm	Notes
^1H NMR	Data for cis and trans isomers have been analyzed in detail. Long-range couplings involving the methoxy protons are reported as: $^4J(\text{HCOCH}) = -0.34$ Hz, $^5J(\text{HCOCCH}) = -0.29$ Hz, and $^6J(\text{HCOCCCH}) = \pm 0.12$ Hz for the trans isomer.	
^{13}C NMR	The proton-coupled ^{13}C NMR spectra are consistent with a planar conformation for the methoxy group. The OMe ^{13}C chemical shift is sensitive to the s-syn or s-anti orientation.	

Table 4: IR Spectral Data

Wavenumber (cm^{-1})	Assignment
~3100-2900	C-H stretching (alkenyl and alkyl)
~1650-1580	C=C stretching (conjugated diene)
~1250-1000	C-O stretching (ether)

Experimental Protocols

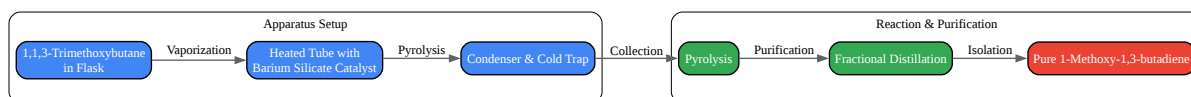
Synthesis of 1-Methoxy-1,3-butadiene

A common laboratory-scale synthesis involves the pyrolysis of 1,1,3-trimethoxybutane. This procedure provides a reliable method for obtaining the desired diene.

Protocol: Pyrolysis of 1,1,3-Trimethoxybutane

- **Apparatus Setup:** A pyrolysis apparatus is assembled consisting of a flask to heat the starting material, a heated tube packed with a catalyst, a condenser, and a receiving flask cooled in an ice bath.

- **Catalyst:** A synthetic barium silicate catalyst (e.g., $\text{BaO} \cdot 5\text{SiO}_2$) is packed into the pyrolysis tube.
- **Pyrolysis:** 1,1,3-Trimethoxybutane is heated and the vapors are passed over the heated catalyst. The temperature of the catalyst bed is a critical parameter and should be optimized.
- **Product Collection:** The pyrolysate is collected in the cooled receiving flask.
- **Purification:** The collected liquid is then purified by fractional distillation to yield **1-Methoxy-1,3-butadiene**. Yields of up to 80% have been reported.



[Click to download full resolution via product page](#)

Synthesis of **1-Methoxy-1,3-butadiene** via Pyrolysis.

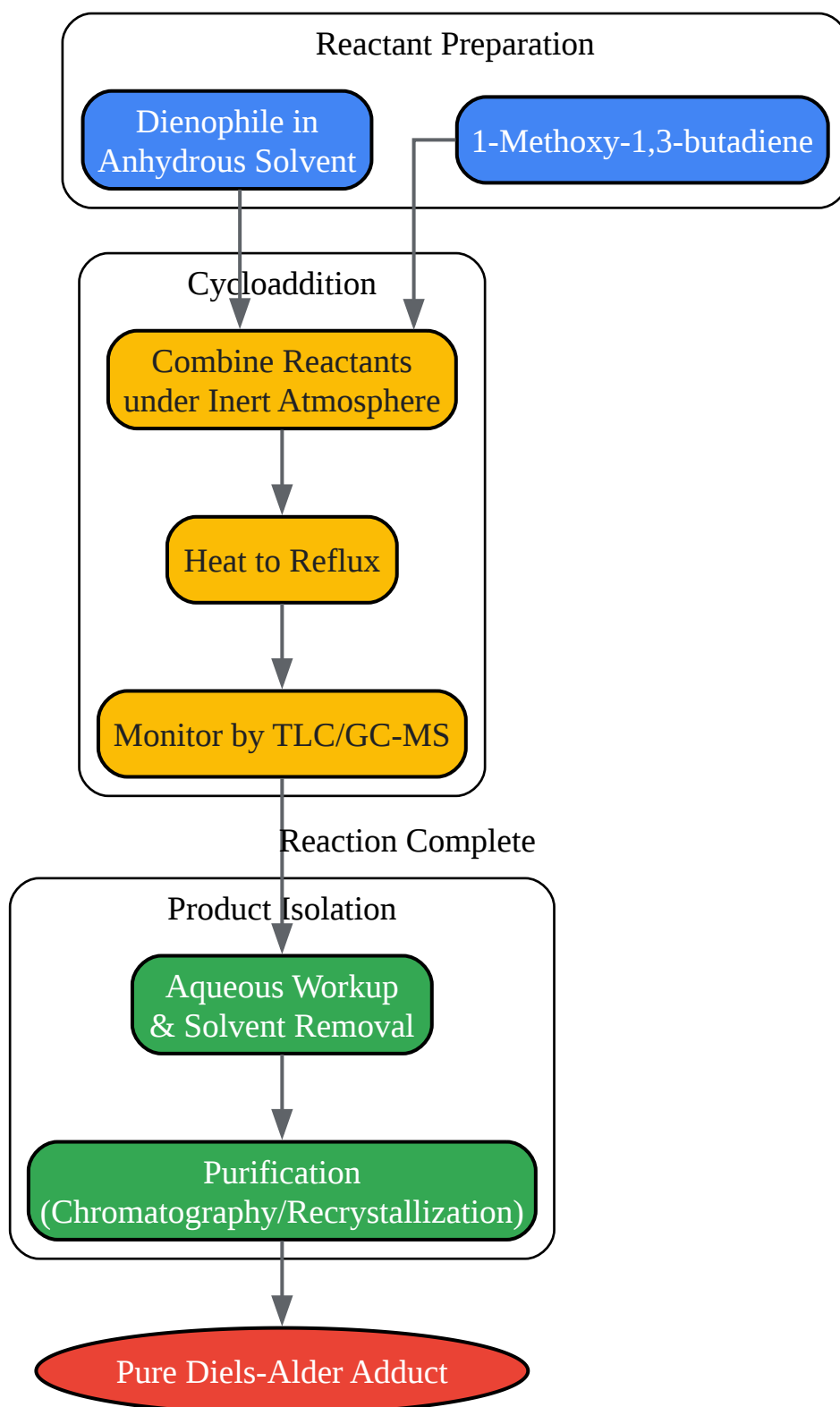
Diels-Alder Reaction: A Representative Protocol

The Diels-Alder reaction is a cornerstone of the application of **1-Methoxy-1,3-butadiene**. The following is a general protocol for its reaction with an activated dienophile, such as maleic anhydride.

Protocol: Diels-Alder Cycloaddition

- **Reaction Setup:** To a dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add the dienophile (1.0 equivalent).
- **Solvent Addition:** Add an appropriate anhydrous solvent (e.g., toluene, xylene) to dissolve the dienophile.

- Diene Addition: Add **1-Methoxy-1,3-butadiene** (1.0 - 1.2 equivalents) to the solution.
- Reaction: Heat the reaction mixture to the desired temperature (reflux is common) and monitor the reaction progress using a suitable technique such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Once the reaction is complete, cool the mixture to room temperature. The workup procedure will vary depending on the product's properties but typically involves:
 - Removal of the solvent under reduced pressure.
 - Dissolving the residue in an organic solvent (e.g., ethyl acetate) and washing with water and brine.
 - Drying the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
 - Filtering and concentrating the solution to obtain the crude product.
- Purification: Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain the desired Diels-Alder adduct.



[Click to download full resolution via product page](#)

General Workflow for a Diels-Alder Reaction.

Safety and Handling

1-Methoxy-1,3-butadiene is a highly flammable liquid and vapor. It should be handled in a well-ventilated fume hood, away from ignition sources. Personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and appropriate gloves, must be worn.

Hazards:

- Flammability: Highly flammable liquid and vapor.[2]
- Toxicity: Harmful if swallowed. May cause eye and skin irritation upon prolonged contact.
- Reactivity: May form explosive peroxides upon prolonged exposure to air. Ethers can react violently with strong oxidizing agents.

Storage:

- Store in a cool, dry, well-ventilated area away from heat and direct sunlight.
- Keep the container tightly closed.
- Store under an inert atmosphere to prevent peroxide formation.
- Recommended storage temperature is between 2-8°C.[2]

Spill and Disposal:

- In case of a spill, remove all ignition sources and ventilate the area. Absorb the spill with an inert material and dispose of it as hazardous waste in accordance with local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dev.spectrabase.com [dev.spectrabase.com]
- 2. pnorris.people.ysu.edu [pnorris.people.ysu.edu]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Methoxy-1,3-butadiene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8710913#1-methoxy-1-3-butadiene-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com